

# Cardenolide B-1 molecular formula and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cardenolide B-1

Cat. No.: B1170200

[Get Quote](#)

## Cardenolide B-1: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Cardenolide B-1** is a naturally occurring cardenolide glycoside isolated from the plant Nerium oleander. Like other members of the cardenolide family, it is characterized by a steroidal backbone and a five-membered butyrolactone ring. These compounds are of significant interest to the scientific community due to their potent biological activities, primarily mediated through the inhibition of the ubiquitous Na<sup>+</sup>/K<sup>+</sup>-ATPase enzyme. This technical guide provides a comprehensive overview of the molecular characteristics, biological activity, and relevant experimental protocols for **Cardenolide B-1**, aimed at facilitating further research and drug development efforts.

### Molecular Profile

**Cardenolide B-1** possesses a well-defined chemical structure and molecular formula, which are fundamental to its biological function.

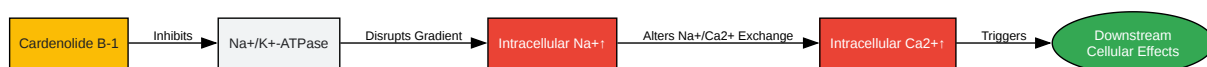
Property	Value
Molecular Formula	C <sub>30</sub> H <sub>44</sub> O <sub>8</sub>
Molecular Weight	532.67 g/mol
Source	Nerium oleander

## Biological Activity and Signaling Pathways

The primary mechanism of action of cardenolides, including presumably **Cardenolide B-1**, is the inhibition of the Na<sup>+</sup>/K<sup>+</sup>-ATPase, a transmembrane protein essential for maintaining cellular ion gradients. This inhibition leads to a cascade of downstream effects, impacting various cellular processes and signaling pathways.

### Na<sup>+</sup>/K<sup>+</sup>-ATPase Inhibition

Inhibition of the Na<sup>+</sup>/K<sup>+</sup>-ATPase by cardenolides disrupts the sodium and potassium ion gradients across the cell membrane. This leads to an increase in intracellular sodium concentration, which in turn affects the function of the Na<sup>+</sup>/Ca<sup>2+</sup> exchanger, resulting in an accumulation of intracellular calcium. This elevation in intracellular calcium is a key event that triggers a multitude of cellular responses.



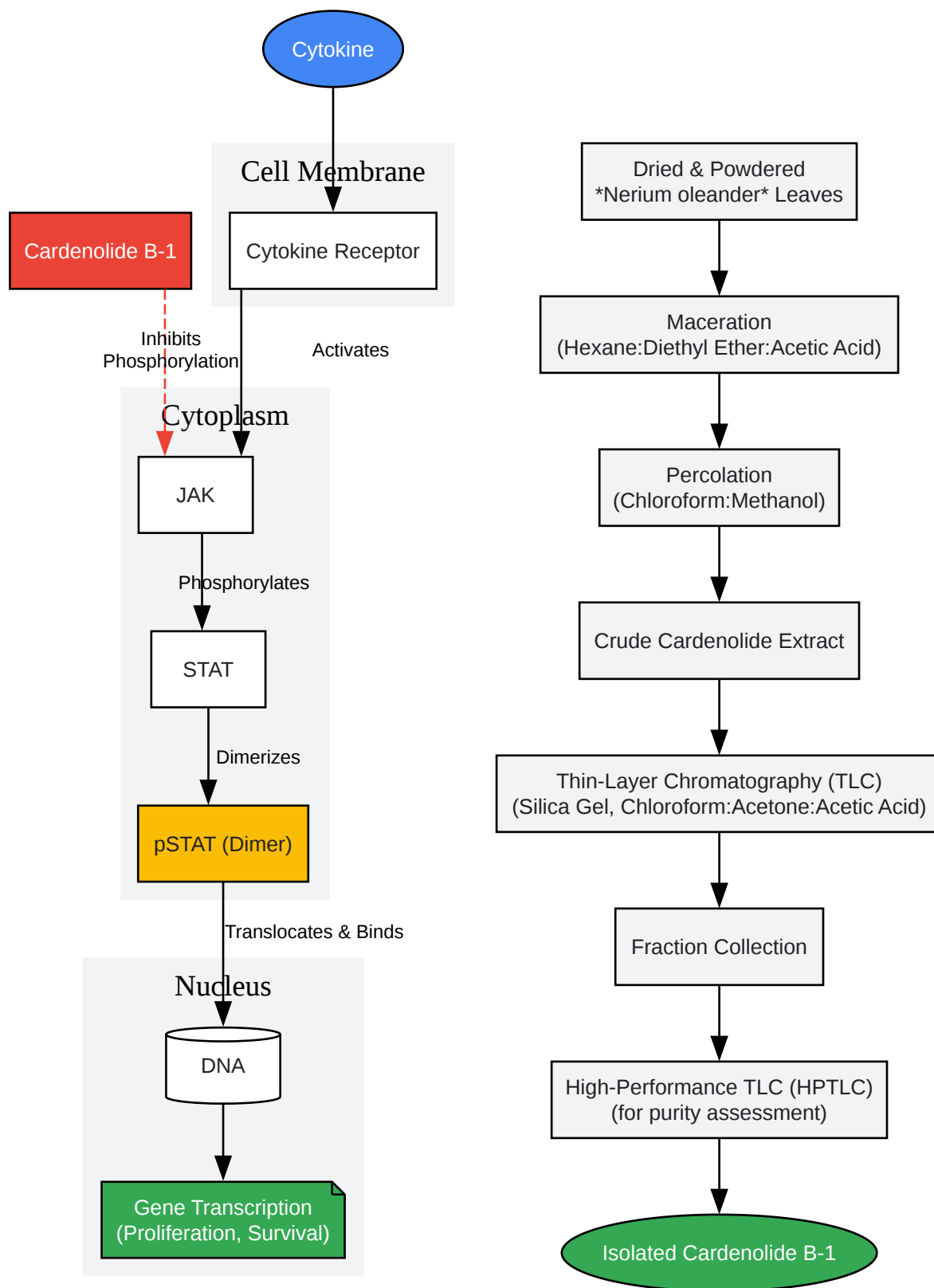
[Click to download full resolution via product page](#)

Caption: Inhibition of Na<sup>+</sup>/K<sup>+</sup>-ATPase by **Cardenolide B-1**.

## Modulation of JAK/STAT Signaling Pathway

Emerging evidence suggests that cardenolides can also modulate intracellular signaling pathways independently of their direct impact on ion gradients. One such pathway is the Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway. Some cardenolides have been shown to downregulate the phosphorylation of key proteins in this pathway, such as

JAK1 and STAT1/STAT3. This interference can affect cellular processes like inflammation, proliferation, and survival, which are often dysregulated in diseases like cancer.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Cardenolide B-1 molecular formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1170200#cardenolide-b-1-molecular-formula-and-molecular-weight\]](https://www.benchchem.com/product/b1170200#cardenolide-b-1-molecular-formula-and-molecular-weight)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)